

9,10-Diphenylanthracene CAS number and molecular weight

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Compound of Interest

Compound Name: 9,10-Diphenylanthracene

Cat. No.: B110198

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Technical Guide: 9,10-Diphenylanthracene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **9,10-Diphenylanthracene** (DPA), a polycyclic aromatic hydrocarbon widely utilized for its strong blue fluorescence. DPA serves as a crucial component in various applications, including as a sensitizer in chemiluminescence, a molecular organic semiconductor in OLEDs, and a fluorescent probe in photophysical studies.

Core Physicochemical Data

The fundamental quantitative data for **9,10-Diphenylanthracene** are summarized in the table below for quick reference.

Parameter	Value	Reference
CAS Number	1499-10-1	[1] [2] [3] [4] [5] [6]
Molecular Formula	C ₂₆ H ₁₈	[1] [2] [7]
Molecular Weight	330.42 g/mol	[1] [3] [4] [6]
Appearance	Light orange to yellow powder/crystal	[7]
Melting Point	245 - 248 °C	[6]

Experimental Protocols

A common and effective method for the synthesis of **9,10-Diphenylanthracene** is the Suzuki coupling reaction. This protocol outlines a general procedure based on established methodologies.

Synthesis of 9,10-Diphenylanthracene via Suzuki Coupling

Objective: To synthesize **9,10-Diphenylanthracene** from 9,10-dibromoanthracene and phenylboronic acid.

Materials:

- 9,10-dibromoanthracene
- Phenylboronic acid
- Sodium Carbonate (Na₂CO₃)
- Tetrakis(triphenylphosphine)palladium(0) [Pd(PPh₃)₄] catalyst
- Dimethylformamide (DMF)
- Deionized Water (H₂O)

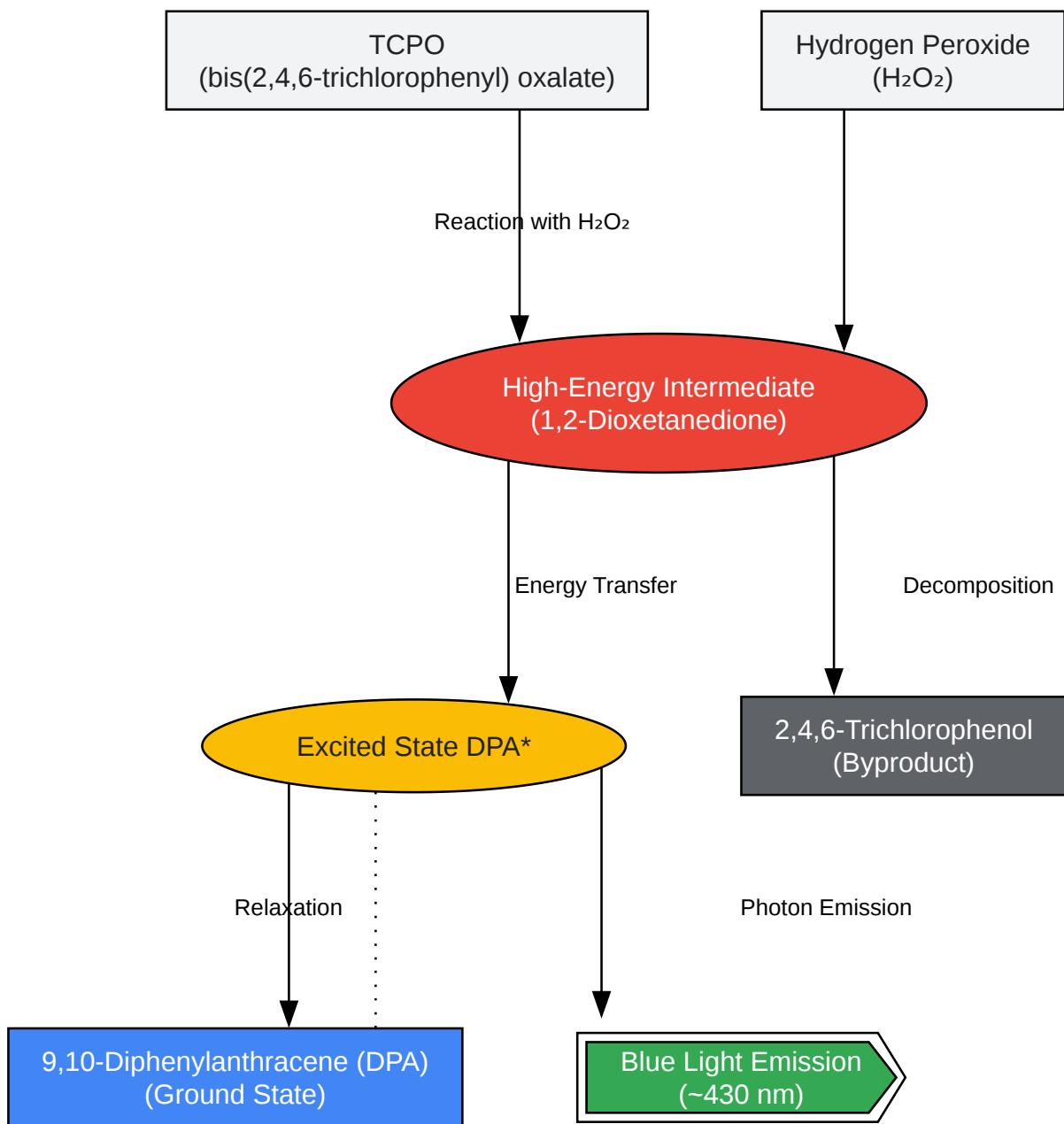
- Diethyl ether (Et₂O)
- Brine (saturated NaCl solution)
- Sodium Sulfate (Na₂SO₄), anhydrous
- Silica gel for column chromatography
- Petroleum Ether (PE)

Procedure:

- In a reaction vessel, combine 9,10-dibromoanthracene (1.0 mmol), phenylboronic acid (2.2 mmol), and sodium carbonate (4.0 mmol).
- Add DMF (2 mL) to the mixture.
- Add the tetrakis(triphenylphosphine)palladium(0) catalyst (e.g., 0.01 mmol Pd).
- Heat the mixture to 110 °C under a nitrogen atmosphere for approximately 2.5 hours.[\[1\]](#)
- After the reaction is complete, allow the mixture to cool to room temperature.
- Dilute the cooled mixture with cold deionized water (10 mL).
- Filter the mixture to remove insoluble materials.
- Extract the aqueous filtrate with diethyl ether (3 x 20 mL).
- Combine the organic extracts and wash with brine (10 mL).
- Dry the organic layer over anhydrous sodium sulfate.
- Evaporate the solvent under reduced pressure.
- Purify the resulting residue by column chromatography using silica gel and petroleum ether as the eluent to yield pure **9,10-Diphenylanthracene**.[\[1\]](#)

Visualization of a Key Application Workflow

9,10-Diphenylanthracene is a cornerstone of peroxyoxalate chemiluminescence, the chemical reaction that powers "light sticks." The following diagram illustrates the workflow of this light-emitting process.



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